

Technical Guide: 17 α -Hydroxypregnenolone-d3

Certificate of Analysis

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Compound of Interest

Compound Name: 17 α -Hydroxypregnenolone-d3

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the data and methodologies associated with the Certificate of Analysis for 17 α -Hydroxypregnenolone-d3, a deuterated internal standard crucial for accurate quantification in various analytical applications.

Compound Information

17 α -Hydroxypregnenolone-d3 is the deuterium-labeled form of 17 α -Hydroxypregnenolone, a steroid prohormone involved in the biosynthesis of androgens, estrogens, and glucocorticoids. [1][2] Its deuteration makes it an ideal internal standard for quantitative analyses using mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), as well as nuclear magnetic resonance (NMR) spectroscopy.[1]

Analytical Data Summary

The following table summarizes the key analytical data for a representative lot of 17 α -Hydroxypregnenolone-d3.

Parameter	Specification	Result	Reference
Chemical Identity			
Chemical Name	(3 β)-3,17-dihydroxypregn-5-en-20-one-21,21,21-d ₃	Conforms to Structure	[3]
CAS Number	105078-92-0	105078-92-0	[3][4]
Molecular Formula	C ₂₁ H ₂₉ D ₃ O ₃	C ₂₁ H ₂₉ D ₃ O ₃	[3][4]
Molecular Weight	335.50 g/mol	335.50 g/mol	[3][4]
Purity and Composition			
Purity (by various methods)	≥97%	97%	[3]
Isotopic Purity	>95%	98.1%	[3]
Isotopic Distribution	d ₀ =0.21%, d ₁ =0.29%, d ₂ =4.56%, d ₃ =94.94%	[3]	
Physical Properties			
Appearance	White to Off-White Solid	White to Off-White Solid	[3]
Solubility	DMSO (Slightly)	DMSO (Slightly)	[3]
Storage Conditions			
Long Term Storage	4°C	4°C	[3]
Shipping Condition	Room Temperature	Room Temperature	[3]

Experimental Protocols

The following sections detail the methodologies used to obtain the data presented in the Certificate of Analysis.

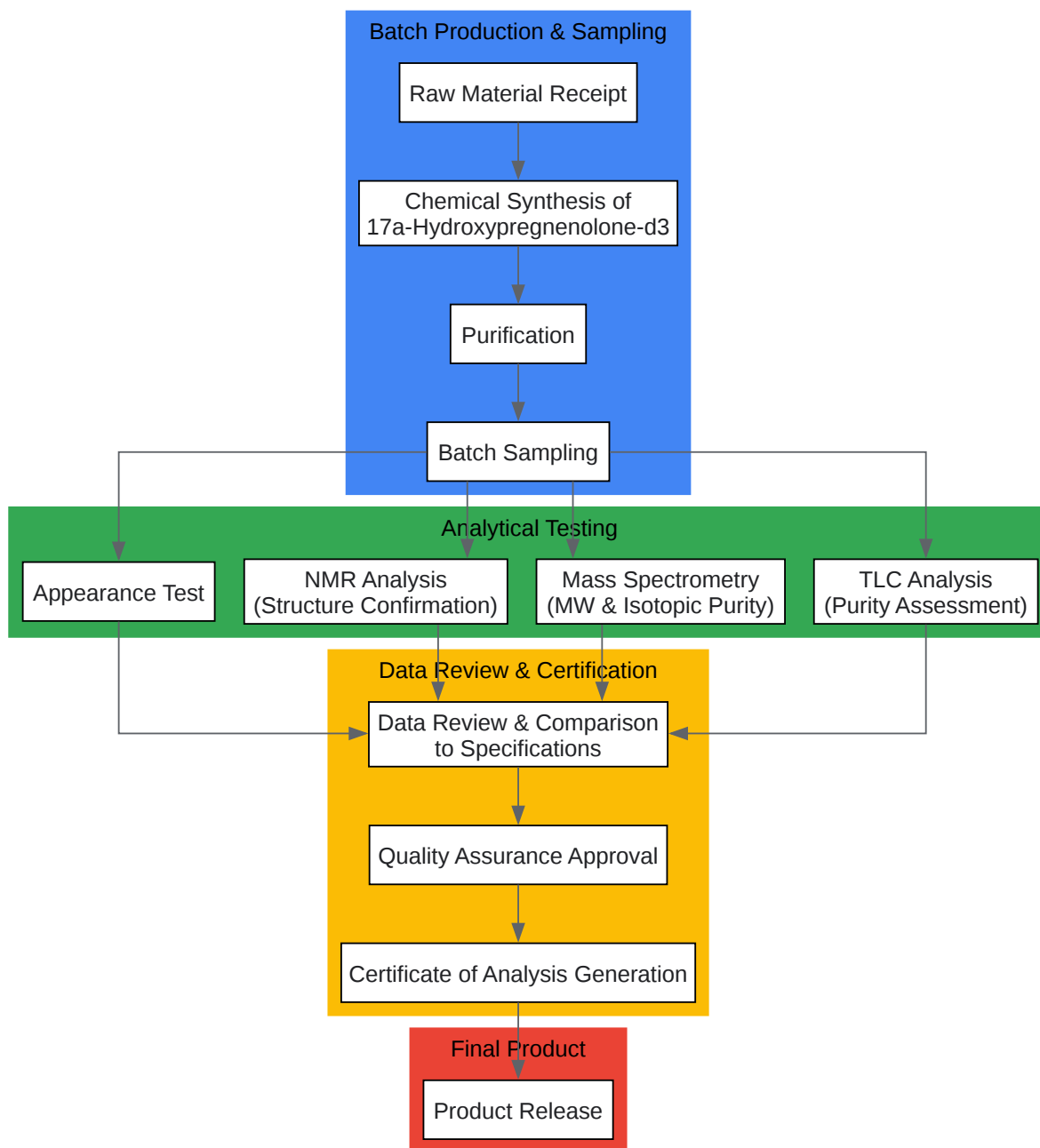
- Objective: To confirm the chemical structure of 17 α -Hydroxypregnenolone-d₃.

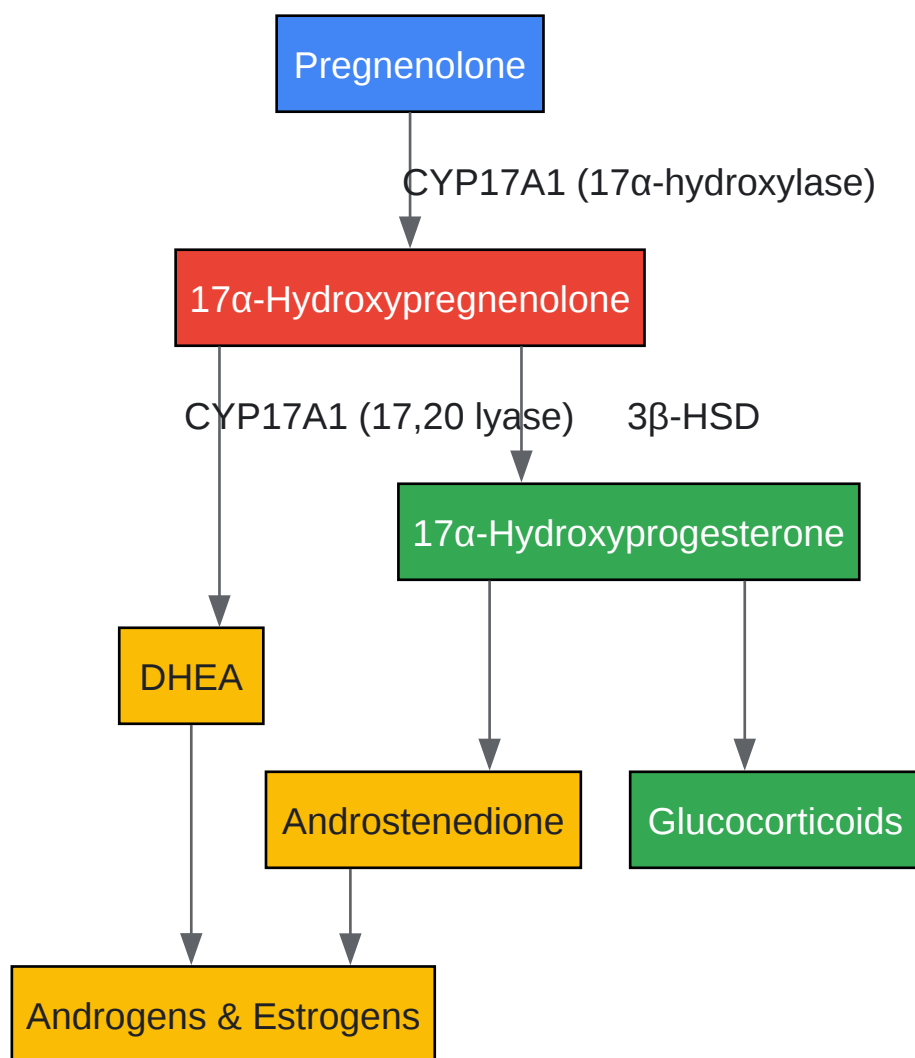
- Methodology:
 - Sample Preparation: A precisely weighed sample of the test article is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃).
 - Data Acquisition: ¹H NMR and ¹³C NMR spectra are acquired on a high-resolution NMR spectrometer.
 - Data Analysis: The chemical shifts, signal integrations, and coupling constants of the acquired spectra are compared against the expected values for the 17α-Hydroxypregnenolone-d₃ structure. The absence of signals corresponding to the protons at the C21 position and the presence of characteristic steroid backbone signals confirm the identity and deuteration site. The overall spectral pattern must conform to the reference structure.[\[3\]](#)
- Objective: To confirm the molecular weight and isotopic purity of the compound.
- Methodology:
 - Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system like LC or GC.
 - Ionization: A soft ionization technique, such as electrospray ionization (ESI) or chemical ionization (CI), is employed to generate molecular ions with minimal fragmentation.
 - Mass Analysis: The mass-to-charge ratio (m/z) of the ions is measured.
 - Data Analysis: The resulting mass spectrum is analyzed to confirm the presence of the molecular ion corresponding to the deuterated compound (e.g., [M+H]⁺ or [M+Na]⁺). The isotopic distribution is examined to determine the percentage of d₃-labeled species and to quantify the levels of d₀, d₁, and d₂ isotopologues, thereby confirming the isotopic purity.[\[3\]](#)
- Objective: To assess the purity of the compound by identifying the number of components.
- Methodology:
 - Stationary Phase: Silica gel (SiO₂) plate.[\[3\]](#)

- Mobile Phase: Dichloromethane : Methanol = 9 : 1.[3]
- Sample Application: A solution of the sample is spotted onto the TLC plate.
- Development: The plate is placed in a developing chamber containing the mobile phase.
- Visualization: The plate is visualized using a combination of Amino-Methyl-Carbazole-Sulfonic acid (AMCS) and Potassium Permanganate (KMnO₄) stains.[3]
- Analysis: The presence of a single spot with a specific retention factor (R_f) indicates the purity of the compound. For this specific analysis, a single spot was observed with an R_f value of 0.60.[3]

Quality Control Workflow

The following diagram illustrates the typical workflow for the quality control and certification of a batch of 17 α -Hydroxypregnenolone-d₃.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 17α-Hydroxypregnenolone - Wikipedia [en.wikipedia.org]
- 3. lgcstandards.com [lgcstandards.com]

- 4. 17Alpha-Hydroxy Pregnenolone-d3 | LGC Standards [lgcstandards.com]
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